

5-Fluoroisobenzofuran-1(3H)-one molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Fluoroisobenzofuran-1(3H)-one

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In-Depth Technical Guide to 5-Fluoroisobenzofuran-1(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Fluoroisobenzofuran-1(3H)-one**, a fluorinated building block of significant interest in medicinal chemistry and materials science.

Molecular Structure and Properties

5-Fluoroisobenzofuran-1(3H)-one, also known as 5-fluorophthalide, is a solid, white crystalline compound.^{[1][2]} Its molecular structure consists of a bicyclic system with a furanone ring fused to a benzene ring, with a fluorine atom substituted at the 5-position.

Key Identifiers and Properties:

Property	Value	Reference
Molecular Formula	C ₈ H ₅ FO ₂	[1][3][4]
Molecular Weight	152.12 g/mol	[3][4]
CAS Number	700-85-6	[3]
Appearance	White crystalline solid	[1][2]
Melting Point	68-72 °C or 118-119 °C	[2]
Boiling Point	~288 °C to 322.686 °C at 760 mmHg	[2][4]
Solubility	Insoluble in water; Soluble in ethanol and dichloromethane	[2]
SMILES	FC1=CC=C2C(=O)OCC2=C1	[3]
InChI Key	KKDJJBAMSYLYQS-UHFFFAOYSA-N	[1]

Note: A significant discrepancy exists in the reported melting points, which may be due to different experimental conditions or sample purity.

Synthesis of 5-Fluoroisobenzofuran-1(3H)-one

A common and effective method for the synthesis of **5-Fluoroisobenzofuran-1(3H)-one** is the selective reduction of its corresponding anhydride, 4-Fluorophthalic Anhydride. Sodium borohydride (NaBH₄) is a frequently used reducing agent for this type of transformation.

Experimental Protocol: Selective Reduction of 4-Fluorophthalic Anhydride

This protocol describes a general procedure for the synthesis of **5-Fluoroisobenzofuran-1(3H)-one**.

Materials:

- 4-Fluorophthalic Anhydride

- Sodium Borohydride (NaBH_4)
- Anhydrous Tetrahydrofuran (THF)
- Methanol (MeOH)
- Hydrochloric Acid (HCl), 1M solution
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Ethyl Acetate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-Fluorophthalic Anhydride in anhydrous THF.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Reducing Agent: While stirring, slowly add sodium borohydride in small portions. A mixture of THF and methanol can be used as the solvent for this step.
- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC).

- Quenching: Once the reaction is complete, cautiously quench the reaction by the slow addition of 1M HCl at 0 °C until the pH is acidic (pH ~3).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- Washing: Wash the organic layer sequentially with saturated NaHCO₃ solution and brine.
- Drying: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Solvent Removal: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be further purified by recrystallization or column chromatography to yield pure **5-Fluoroisobenzofuran-1(3H)-one**.

Synthesis Workflow



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Caption: Synthesis workflow for **5-Fluoroisobenzofuran-1(3H)-one**.

Applications in Research and Drug Development

5-Fluoroisobenzofuran-1(3H)-one is a valuable intermediate in the synthesis of a variety of biologically active molecules and advanced materials.

- Pharmaceutical Synthesis: It serves as a key precursor in the development of pharmaceuticals, particularly for central nervous system agents like serotonin reuptake inhibitors. The presence of the fluorine atom can significantly enhance the metabolic stability and binding affinity of drug candidates.

- Medicinal Chemistry: In medicinal chemistry, the fluorinated phthalide scaffold is utilized to construct novel bioactive compounds. Fluorine's unique properties, such as its high electronegativity and ability to form strong carbon-fluorine bonds, are exploited to improve the pharmacokinetic and pharmacodynamic profiles of potential drugs.
- Tracer Studies: The fluorine atom also makes this compound useful in labeling and tracer studies, as it can be detected using ^{19}F NMR spectroscopy.

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- To cite this document: BenchChem. [5-Fluoroisobenzofuran-1(3H)-one molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1317678#5-fluoroisobenzofuran-1-3h-one-molecular-structure-and-weight\]](https://www.benchchem.com/product/b1317678#5-fluoroisobenzofuran-1-3h-one-molecular-structure-and-weight)

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